

Operational Safety Directive: Handling Calcium Borohydride ()

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Compound of Interest

Compound Name: Calcium boranuide

Cat. No.: B1233779

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Correction Notice: The term "**Calcium boranuide**" is a non-standard nomenclature often appearing as a database error for Calcium Borohydride (CAS: 17068-95-0). This guide addresses the handling of Calcium Borohydride.

Part 1: Executive Safety Assessment

Risk Class: High Energy Reducing Agent / Hydrogen Storage Material Primary Hazard: Water Reactivity & Pyrophoricity

Calcium borohydride is not merely a "toxic chemical"; it is a chemical energy store. Its utility in hydrogen storage research stems from its high theoretical hydrogen capacity (

).[1] However, this same property makes it a dormant hazard. Upon contact with moisture, it undergoes rapid hydrolysis, releasing hydrogen gas (

) and generating significant heat. In a confined or poorly ventilated space, this creates an immediate explosion hazard.

The Mechanistic Danger:

Crucial Insight: Unlike Sodium Borohydride (

), Calcium Borohydride is significantly more hygroscopic and can be pyrophoric depending on its synthesis route and particle size (nanostructured forms are more reactive). Standard "benchtop" protocols for borohydrides are insufficient.

Part 2: Personal Protective Equipment (PPE) Matrix

Safety handling

requires a "Defense in Depth" strategy. Reliance on a single barrier is a critical failure point.

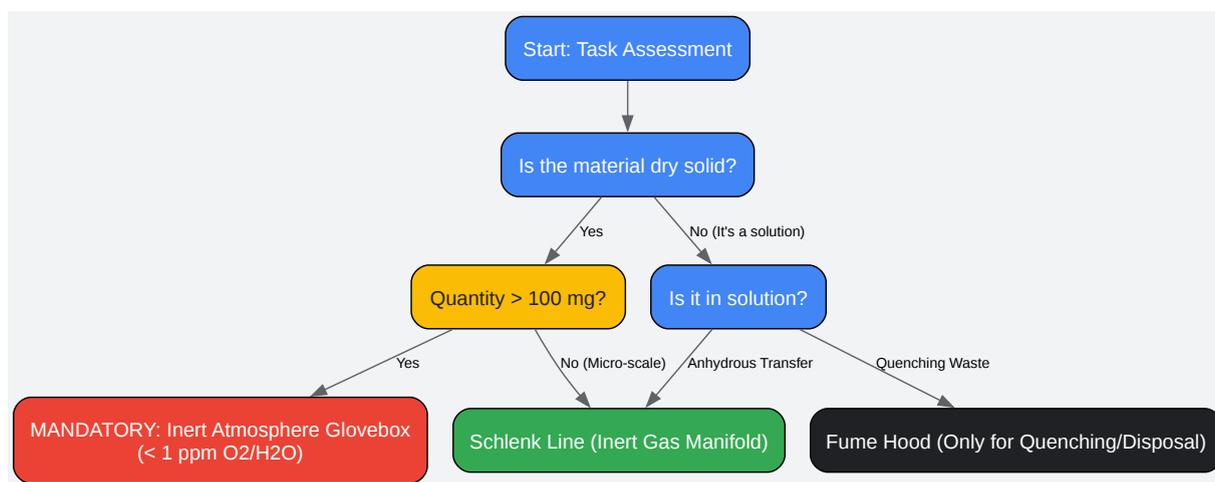
The Self-Validating PPE System

A "self-validating" system means your PPE setup provides immediate feedback if a breach occurs.

Component	Specification	Scientific Rationale (The "Why")
Primary Dermal	Nitrile Gloves (5 mil)	Chemical resistance to borane byproducts.
Secondary Dermal	Silver Shield / Laminate (Underlayer)	Validation Layer: If the outer nitrile glove degrades or tears, the silver shield provides a final chemical barrier and visual contrast (silver vs. blue/purple).
Body Defense	Nomex® or FR-Cotton Lab Coat	Synthetic blends (polyester) will melt into the skin during a hydrogen flash fire. FR (Fire Resistant) fabrics char but do not melt.
Ocular Defense	Chemical Splash Goggles + Face Shield	dust is caustic (on moisture contact). Goggles seal eyes from dust; face shield deflects high-velocity shards if a reaction vessel over-pressurizes.
Respiratory	N95 (minimum) or P100 Respirator	Only if handling outside a glovebox (not recommended). Inhalation converts lung moisture into gas and caustic borates, causing immediate pulmonary edema.

Part 3: Engineering Controls & Handling Logic Decision Framework: Glovebox vs. Fume Hood

Do not default to a fume hood. Use the following logic gate to determine the safe workspace.



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Figure 1: Decision logic for selecting the appropriate engineering control based on material state and quantity.

Protocol: Transferring Solid

Objective: Move material from storage to reaction vessel without hydrolysis.

- Preparation:
 - Bake all glassware (flasks, spatulas) in an oven at 120°C for >2 hours.
 - Cycle glassware into the glovebox antechamber (evacuate/refill x3).
- The Weighing:

- Inside Glovebox: Open the container.
- Weigh the required amount into a pre-tared vial.
- Static Control: Use an anti-static gun if the powder is flighty. Suspended dust is an explosion risk.
- The Transfer:
 - Dissolve the solid in the glovebox if possible (using anhydrous THF or Glyme).
 - If solid transfer is required, seal the flask with a rubber septum before bringing it out.
 - Secure septum with copper wire or parafilm.

Part 4: Emergency Response & Disposal

CRITICAL RULE: NEVER use water to extinguish a Calcium Borohydride fire.^[2] Water feeds the fire with Hydrogen.

Fire Response Scenario

- Ignition: A flash occurs in the hood.
- Immediate Action: Stop the reaction if possible (cut heat/stirring).
- Suppression:
 - Small Fire: Smother with dry sand, Vermiculite, or a bucket of lime ().
 - Large Fire: Use a Class D (Metal) Fire Extinguisher.
 - Avoid:

extinguishers (can react with metal hydrides at high temps) and ABC powder (often ineffective against hydride thermal runaway).

Disposal Protocol (Quenching)

Unused material must be deactivated (quenched) before disposal. Do not throw solid powder into solvent waste.

- Setup: Place a 3-neck flask in an ice bath under an inert gas stream (Argon/Nitrogen).
- Dilution: Suspend the residual in an inert solvent (e.g., Toluene or dry THF).
- The Killer: Slowly add Isopropanol or tert-Butanol dropwise.
 - Why? These bulky alcohols react slower than methanol or water, allowing for controlled evolution.
- Verification: Once bubbling ceases, add Methanol, then finally water.
- Disposal: Adjust pH to neutral and dispose of as aqueous chemical waste containing Boron.

References

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Sources

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- [2. sites.chemengr.ucsb.edu \[sites.chemengr.ucsb.edu\]](https://sites.chemengr.ucsb.edu)
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